

N-acetyl-D-talosamine-13C CAS number and supplier information

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Compound of Interest

Compound Name: **N-acetyl-D-talosamine-13C**

Cat. No.: **B12399289**

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Technical Guide: N-acetyl-D-talosamine-13C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-acetyl-D-talosamine-13C**, a stable isotope-labeled derivative of the amino sugar N-acetyl-D-talosamine. This document consolidates available data on its chemical properties, supplier information, and potential applications, with a focus on its use in research and development.

Compound Information

N-acetyl-D-talosamine-13C is a valuable tool in metabolic research, serving as a tracer to elucidate biochemical pathways and as an internal standard for quantitative analysis by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[\[1\]](#)

Chemical and Physical Properties

While specific experimental data for the 13C-labeled variant is not readily available in public literature, the properties of the unlabeled N-acetyl-D-talosamine provide a close reference.

Property	Value	Source
CAS Number	875654-29-8	[2]
Molecular Formula	$C_7^{13}CH_{15}NO_6$	ChemBK
Molecular Weight	Approximately 222.2 g/mol	United States Biological
Appearance	White crystalline powder (unlabeled)	[3]
Melting Point	~128-132 °C (unlabeled)	[3]
Solubility	Soluble in water, methanol, and ethanol (unlabeled)	[3]

Supplier Information

Several suppliers offer **N-acetyl-D-talosamine-13C** for research purposes. It is recommended to contact the suppliers directly for the most current information on availability, purity, and pricing.

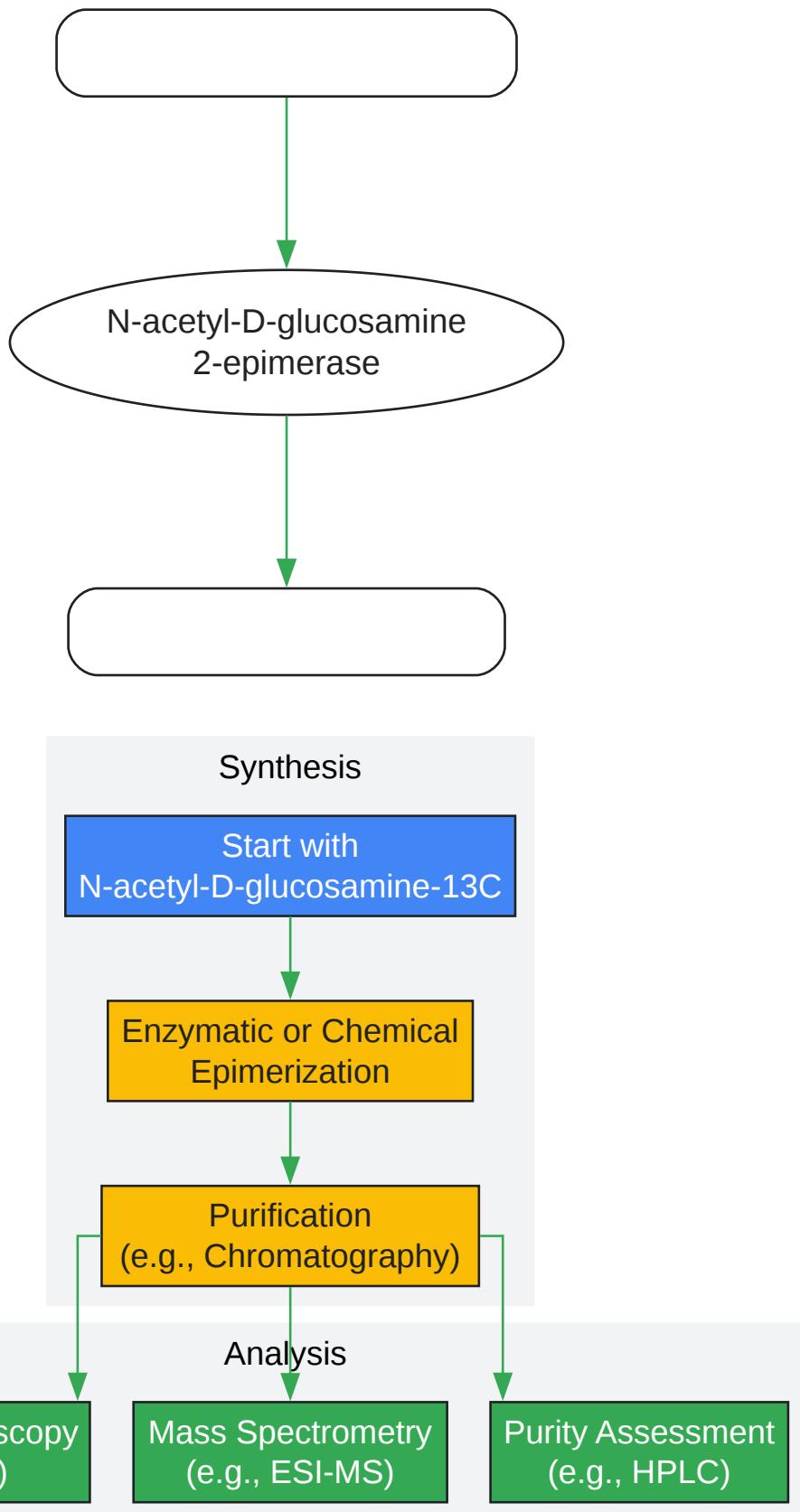
Supplier	Product Name	Catalog Number
MedchemExpress	N-acetyl-D-talosamine-13C	HY-146986S
United States Biological	N-Acetyl-D-[1-13C]talosamine	165291
Pharmaffiliates	N-Acetyl-D-[1-13C]talosamine	PA STI 003590

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **N-acetyl-D-talosamine-13C** are not explicitly published. However, the synthesis would likely follow established methods for preparing unlabeled N-acetyl-D-talosamine, utilizing a 13C-labeled precursor. The primary route for synthesizing N-acetyl-D-talosamine is through the epimerization of the more common and readily available N-acetyl-D-glucosamine.[4][5]

General Enzymatic Synthesis Pathway

The enzymatic synthesis of N-acetyl-D-talosamine can be achieved from N-acetyl-D-glucosamine.^[3] This process can be adapted for the ¹³C-labeled compound by starting with the appropriately labeled N-acetyl-D-glucosamine.



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